

Application Notes and Protocols: Ortho-Alkylation of Phenols Using Aluminum Phenoxide

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Compound of Interest

Compound Name: Aluminum phenoxide

Cat. No.: B078509

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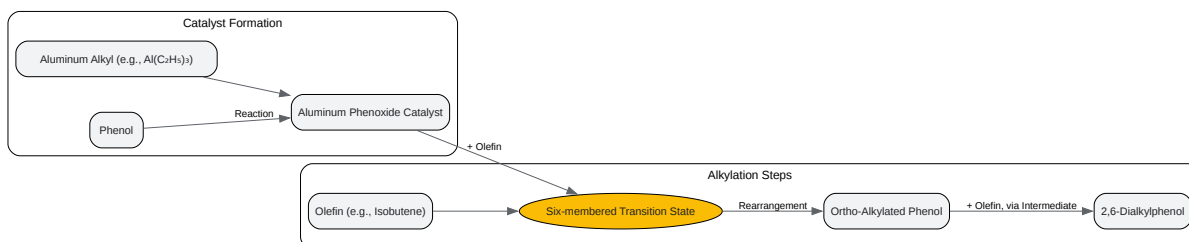
This document provides detailed application notes and protocols for the selective ortho-alkylation of phenols utilizing an **aluminum phenoxide** catalyst. This method is a cornerstone in the industrial synthesis of sterically hindered phenols, which are crucial antioxidants and building blocks in medicinal chemistry and materials science. The protocol focuses on the highly selective synthesis of 2,6-dialkylphenols, minimizing the formation of para- and meta-isomers.

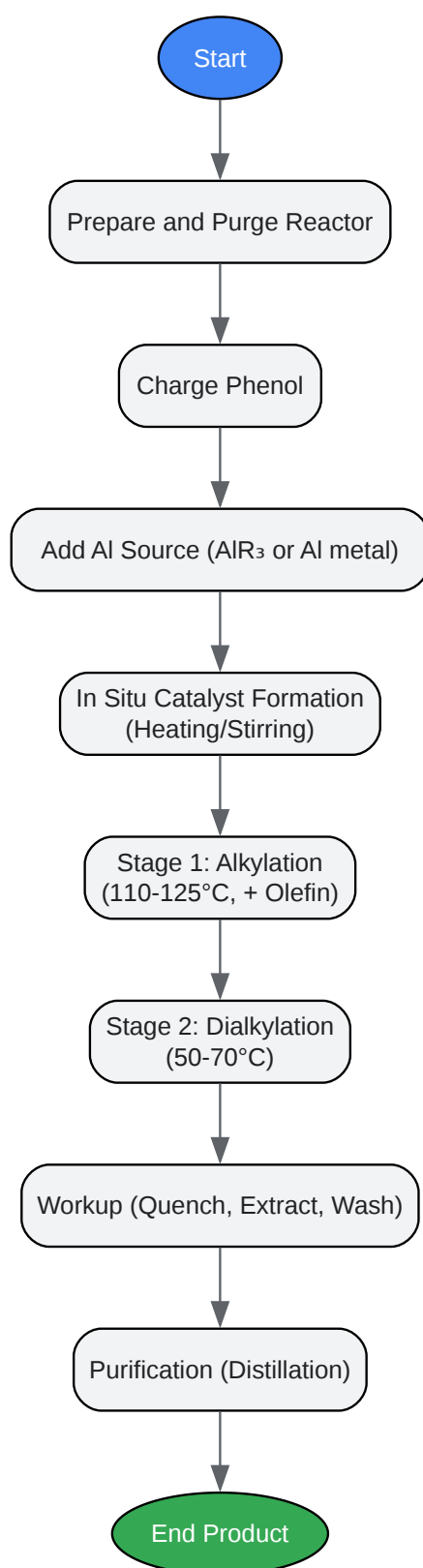
Overview and Reaction Principle

The ortho-alkylation of phenols with olefins is efficiently catalyzed by **aluminum phenoxide**. The catalyst is typically formed in situ by the reaction of aluminum metal or an aluminum alkyl with the starting phenol. The aluminum center coordinates to the phenolic oxygen, activating the aromatic ring for electrophilic attack by the olefin, preferentially at the ortho positions. This high regioselectivity is attributed to the formation of a six-membered intermediate involving the aluminum, the phenolic oxygen, and the olefin.

Reaction Mechanism

The reaction proceeds through the formation of an **aluminum phenoxide** intermediate, which plays a crucial role in directing the alkylation to the ortho position.





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